

# Experimental Design with Alk5-IN-82: Application Notes and Protocols

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## Compound of Interest

Compound Name: Alk5-IN-82

Cat. No.: B15542356

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## Introduction

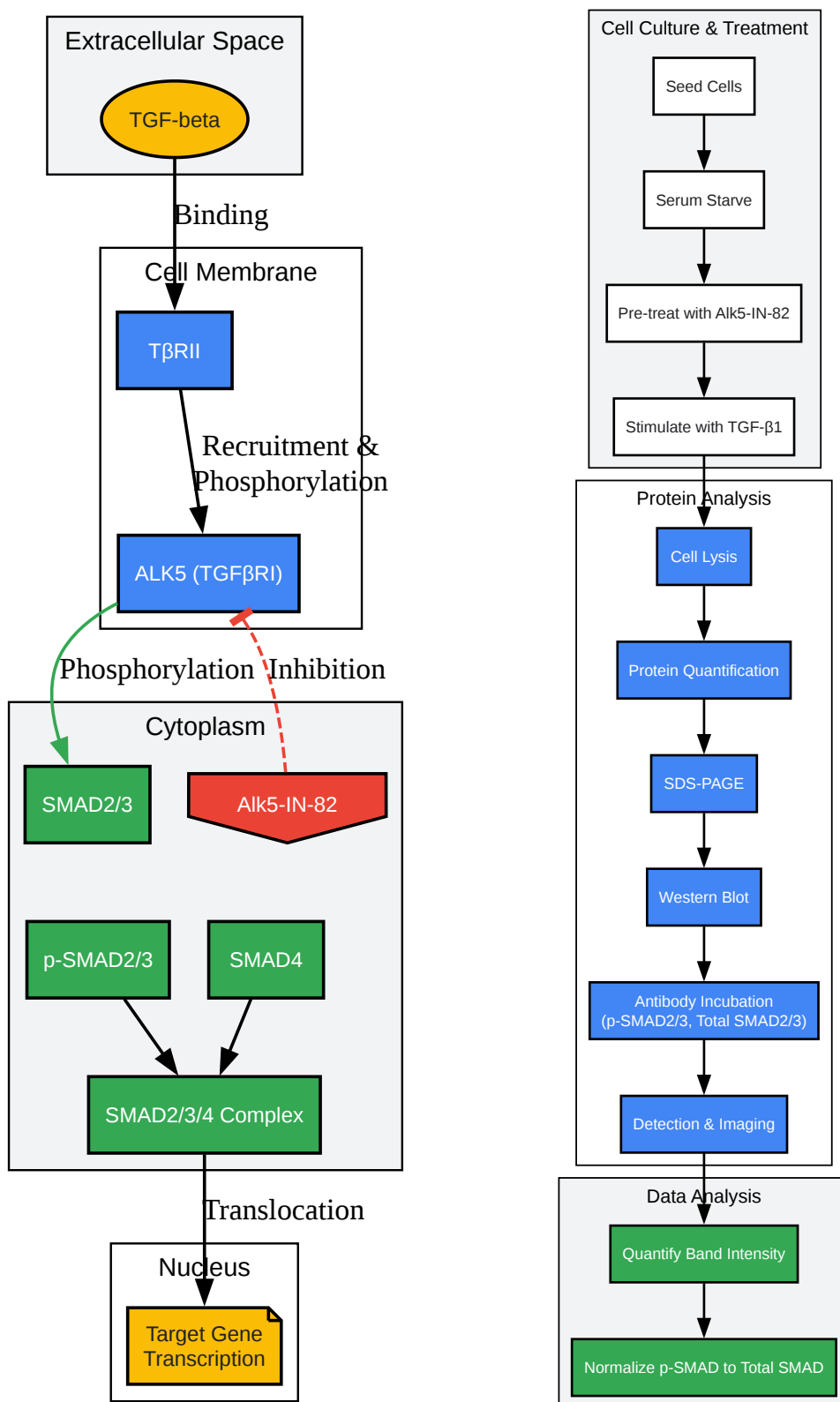
**Alk5-IN-82** is a small molecule inhibitor of the Activin receptor-like kinase 5 (ALK5), also known as the Transforming Growth Factor- $\beta$  (TGF- $\beta$ ) type I receptor (TGF $\beta$ RI). The TGF- $\beta$  signaling pathway is a critical regulator of numerous cellular processes, including proliferation, differentiation, apoptosis, and extracellular matrix production.[1][2] Dysregulation of this pathway is implicated in a wide range of pathologies, most notably in fibrosis and the progression of cancer.[3][4]

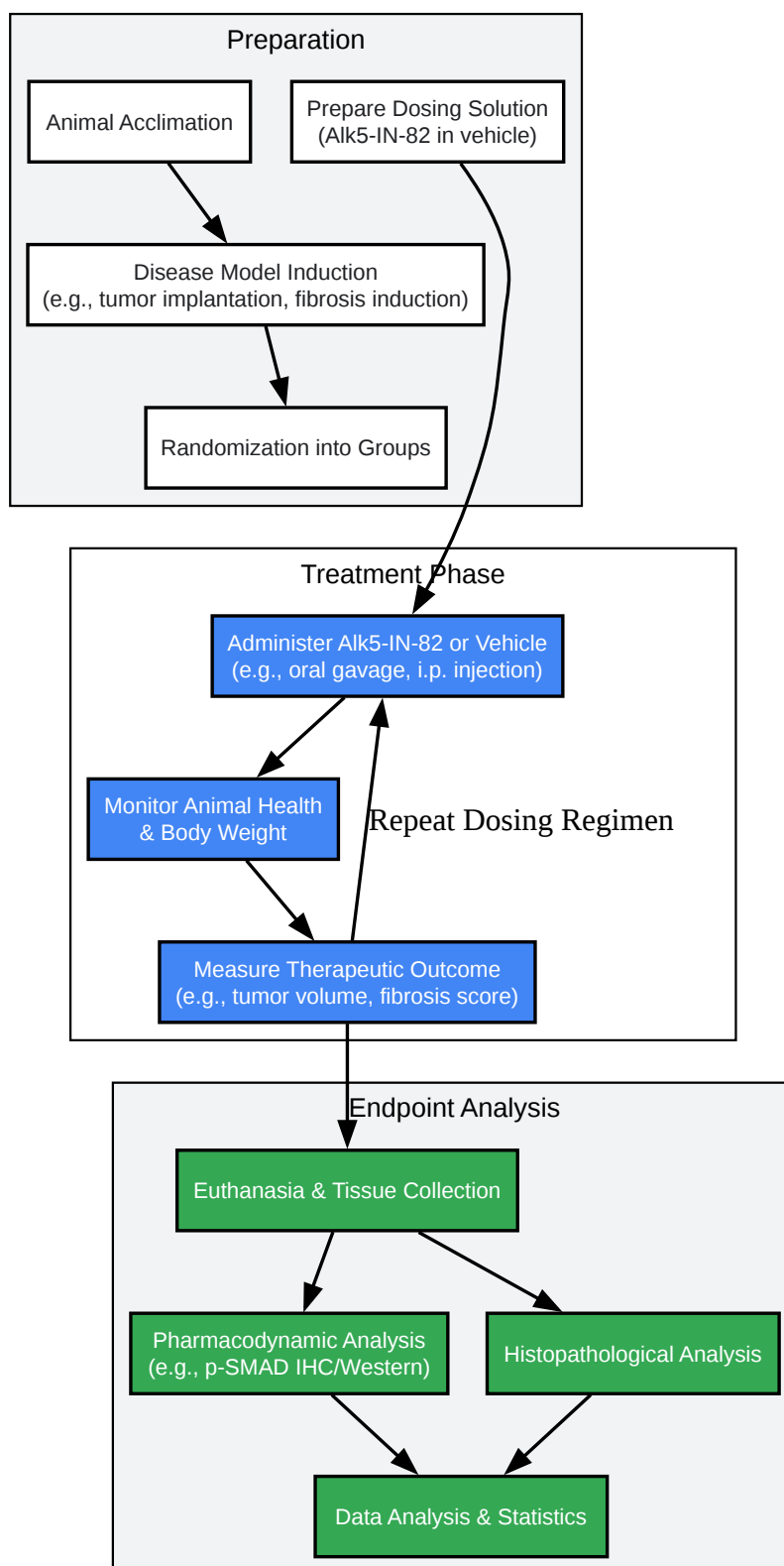
Upon binding of a TGF- $\beta$  ligand, the type II receptor (T $\beta$ RII) recruits and phosphorylates ALK5. [1] Activated ALK5 then propagates the signal by phosphorylating the downstream effector proteins, SMAD2 and SMAD3. These phosphorylated SMADs form a complex with SMAD4, which translocates to the nucleus to regulate the transcription of target genes. **Alk5-IN-82**, by inhibiting the kinase activity of ALK5, blocks the phosphorylation of SMAD2 and SMAD3, thereby disrupting the entire downstream signaling cascade.[5] This makes ALK5 inhibitors like **Alk5-IN-82** valuable tools for both basic research and as potential therapeutic agents.

These application notes provide a comprehensive guide to designing experiments with **Alk5-IN-82**, including detailed protocols for key in vitro and in vivo assays, and quantitative data for representative ALK5 inhibitors.

## TGF- $\beta$ /ALK5 Signaling Pathway

The canonical TGF- $\beta$  signaling pathway is initiated by ligand binding and culminates in the regulation of gene expression. **Alk5-IN-82** acts as a competitive inhibitor of ATP at the ALK5 kinase domain, preventing the phosphorylation of SMAD2 and SMAD3.





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